

AVN-492: A Comprehensive Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: AVN-492

Cat. No.: B605705

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Abstract

AVN-492 is a novel, potent, and highly selective antagonist of the serotonin 6 (5-HT₆) receptor, a promising target for the treatment of cognitive deficits in neurodegenerative and psychiatric disorders. This technical guide provides an in-depth overview of the chemical structure, physicochemical and pharmacological properties, and the preclinical development of **AVN-492**. Detailed experimental protocols for key in vitro and in vivo assays are provided, alongside visualizations of the 5-HT₆ receptor signaling pathways and a representative drug development workflow. All quantitative data are summarized in structured tables for ease of reference. This document is intended for researchers, scientists, and drug development professionals engaged in the exploration of novel therapeutics for central nervous system (CNS) disorders.

Chemical Structure and Physicochemical Properties

AVN-492, with the systematic IUPAC name 3-benzenesulfonyl-5,7,N₂,N₆,N₆-pentamethyl-pyrazolo[1,5-a]pyrimidine-2,6-diamine, is a small molecule with favorable drug-like properties. Its chemical structure is depicted below.

Table 1: Chemical Identifiers of **AVN-492**

Identifier	Value
IUPAC Name	3-benzenesulfonyl-5,7,N2,N6,N6-pentamethyl-pyrazolo[1,5-a]pyrimidine-2,6-diamine
Molecular Formula	C ₁₇ H ₂₁ N ₅ O ₂ S
Molecular Weight	359.45 g/mol [1]
CAS Number	1220646-23-0[1]
SMILES	<chem>O=S(C1=CC=CC=C1)(C2=C3N(C(C)=C(N(C)C)C(C)=N3)N=C2NC)=O</chem> [1]

A comprehensive summary of the calculated physicochemical properties of **AVN-492** is provided in Table 2. These properties are critical for predicting its absorption, distribution, metabolism, and excretion (ADME) profile.

Table 2: Physicochemical Properties of **AVN-492**

Property	Value	Reference
cLogP	3.2	[2]
Topological Polar Surface Area (TPSA)	85.3 Å ²	[2]
Hydrogen Bond Donors	1	
Hydrogen Bond Acceptors	6	
Aqueous Solubility (pH 7.4)	0.02 mg/mL	

Pharmacological Properties

AVN-492 is a highly potent and selective antagonist of the human 5-HT₆ receptor. Its exceptional affinity and selectivity are key attributes that minimize off-target effects and enhance its therapeutic potential.

Receptor Binding Affinity

The binding affinity of **AVN-492** to the 5-HT6 receptor was determined through radioligand displacement assays. The compound exhibits picomolar affinity for the 5-HT6 receptor and significantly lower affinity for other serotonin receptor subtypes, demonstrating its high selectivity.

Table 3: Receptor Binding Affinity (K_i) of **AVN-492**

Receptor	K _i (nM)	Reference
5-HT6	0.091	
5-HT2B	170	

Functional Antagonism

Functional assays confirm **AVN-492**'s role as a potent antagonist at the 5-HT6 receptor. It effectively blocks the serotonin-induced production of cyclic adenosine monophosphate (cAMP), a key second messenger in the 5-HT6 receptor signaling cascade.

Table 4: Functional Antagonist Potency (IC₅₀) of **AVN-492**

Assay	IC ₅₀ (nM)	Reference
5-HT6 Receptor Functional Antagonism (cAMP)	0.1	
5-HT2B Receptor Functional Antagonism	~100	

Absorption, Distribution, Metabolism, and Excretion (ADME) Profile

Preclinical studies in rodents have demonstrated that **AVN-492** possesses a favorable ADME profile, characterized by good oral bioavailability and significant brain penetration.

Table 5: In Vitro ADME Properties of **AVN-492**

Parameter	Value	Reference
Human Plasma Protein Binding	96.6%	
Caco-2 Permeability (Papp, A → B)	45 x 10 ⁻⁶ cm/s	
Caco-2 Permeability (Papp, B → A)	51 x 10 ⁻⁶ cm/s	
CYP450 Inhibition (IC50)	>10 µM for CYP1A2, 2C9, 2C19, 2D6, 3A4	
Metabolism in Human Liver Microsomes	Metabolized by CYPs	

Table 6: In Vivo Pharmacokinetic Parameters of **AVN-492** in Rodents

Species	Route	Dose (mg/kg)	Cmax (ng/mL)	Tmax (h)	AUC (ng·h/mL)	Bioavailability (%)	Brain/Plasma Ratio	Reference
Mouse	IV	2	-	-	-	-	9.0-13.2%	
Rat	PO	10	~150	~1	~600	~30	~11%	

Experimental Protocols

This section provides detailed methodologies for the key experiments cited in this guide.

Radioligand Displacement Assay for 5-HT6 Receptor Binding

- Objective: To determine the binding affinity (K_i) of **AVN-492** for the human 5-HT6 receptor.
- Materials:

- HEK293 cells stably expressing the human 5-HT6 receptor.
- Radioligand: [³H]-LSD.
- Non-specific binding control: Serotonin.
- Assay buffer: 50 mM Tris-HCl (pH 7.4), 150 mM NaCl, 2 mM ascorbic acid, 0.001% BSA.
- **AVN-492** stock solution in DMSO.
- Glass fiber filters.
- Scintillation counter.
- Protocol:
 - Prepare cell membranes from HEK293-5-HT6R cells.
 - In a 96-well plate, add cell membranes, a fixed concentration of [³H]-LSD (e.g., 1.5 nM), and varying concentrations of **AVN-492**.
 - For non-specific binding, add a high concentration of serotonin (e.g., 10 μM).
 - Incubate the plate at 37°C for 120 minutes.
 - Terminate the incubation by rapid filtration through glass fiber filters using a cell harvester.
 - Wash the filters three times with ice-cold assay buffer.
 - Measure the radioactivity retained on the filters using a scintillation counter.
 - Calculate the specific binding at each concentration of **AVN-492** by subtracting the non-specific binding from the total binding.
 - Determine the IC₅₀ value by non-linear regression analysis of the competition binding data.
 - Calculate the K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K_d is its dissociation constant.

Functional Antagonism Assay (cAMP Production)

- Objective: To determine the functional potency (IC₅₀) of **AVN-492** in blocking serotonin-induced cAMP production.
- Materials:
 - HEK293 cells expressing the human 5-HT₆ receptor.
 - Serotonin (agonist).
 - **AVN-492** stock solution in DMSO.
 - cAMP assay kit (e.g., LANCE™ cAMP Assay kit).
 - Cell culture medium.
- Protocol:
 - Plate HEK293-5-HT₆R cells in a 96-well plate and allow them to adhere overnight.
 - Pre-incubate the cells with varying concentrations of **AVN-492** for 30 minutes at 37°C.
 - Stimulate the cells with a fixed concentration of serotonin (e.g., 10 nM) for 30 minutes at 37°C.
 - Lyse the cells and measure the intracellular cAMP levels using a competitive immunoassay-based cAMP kit according to the manufacturer's instructions.
 - Generate a dose-response curve by plotting the percentage of inhibition of the serotonin-induced cAMP response against the concentration of **AVN-492**.
 - Determine the IC₅₀ value from the dose-response curve using non-linear regression.

Caco-2 Permeability Assay

- Objective: To assess the intestinal permeability of **AVN-492**.
- Materials:

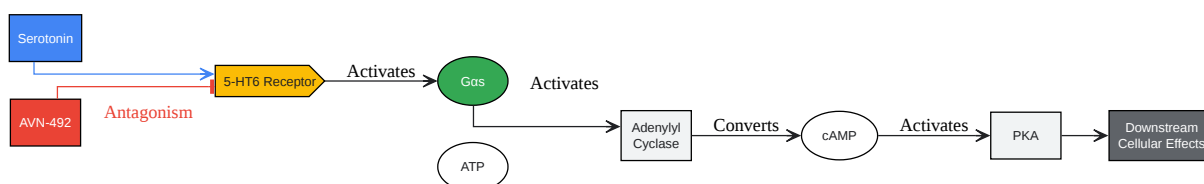
- Caco-2 cells.
- Transwell® inserts (e.g., 24-well).
- Transport buffer (e.g., Hanks' Balanced Salt Solution with HEPES).
- **AVN-492** stock solution.
- LC-MS/MS system for analysis.
- Protocol:
 - Seed Caco-2 cells on Transwell® inserts and culture for 21-25 days to allow for differentiation and formation of a confluent monolayer.
 - Verify the integrity of the cell monolayer by measuring the transepithelial electrical resistance (TEER).
 - For apical-to-basolateral (A → B) permeability, add **AVN-492** to the apical chamber and transport buffer to the basolateral chamber.
 - For basolateral-to-apical (B → A) permeability, add **AVN-492** to the basolateral chamber and transport buffer to the apical chamber.
 - Incubate the plates at 37°C with gentle shaking.
 - At specific time points (e.g., 120 minutes), collect samples from the receiver chamber.
 - Analyze the concentration of **AVN-492** in the samples using a validated LC-MS/MS method.
 - Calculate the apparent permeability coefficient (P_{app}) using the following formula: $P_{app} = (dQ/dt) / (A * C_0)$, where dQ/dt is the rate of drug transport, A is the surface area of the filter, and C₀ is the initial drug concentration in the donor chamber.

In Vivo Pharmacokinetic Study in Rats

- Objective: To determine the pharmacokinetic profile of **AVN-492** following oral administration in rats.
- Materials:
 - Male Wistar rats.
 - **AVN-492** formulation for oral gavage.
 - Blood collection supplies (e.g., capillaries, tubes with anticoagulant).
 - Centrifuge.
 - LC-MS/MS system for bioanalysis.
- Protocol:
 - Fast the rats overnight before dosing.
 - Administer a single oral dose of **AVN-492** (e.g., 10 mg/kg) via gavage.
 - Collect blood samples from the tail vein or other appropriate site at predetermined time points (e.g., 0.25, 0.5, 1, 2, 4, 8, and 24 hours post-dose).
 - Process the blood samples to obtain plasma by centrifugation.
 - Store plasma samples at -80°C until analysis.
 - At the end of the study, euthanize the animals and collect brain tissue.
 - Quantify the concentration of **AVN-492** in plasma and brain homogenates using a validated LC-MS/MS method.
 - Calculate pharmacokinetic parameters (C_{max}, T_{max}, AUC, bioavailability, brain/plasma ratio) using appropriate software.

Signaling Pathways and Mechanism of Action

AVN-492 exerts its therapeutic effect by antagonizing the 5-HT6 receptor, thereby modulating downstream signaling cascades. The 5-HT6 receptor is a G-protein coupled receptor (GPCR) that primarily signals through the G_{α} subunit, leading to the activation of adenylyl cyclase and a subsequent increase in intracellular cAMP levels. This canonical pathway is a key mechanism through which the 5-HT6 receptor influences neuronal function.



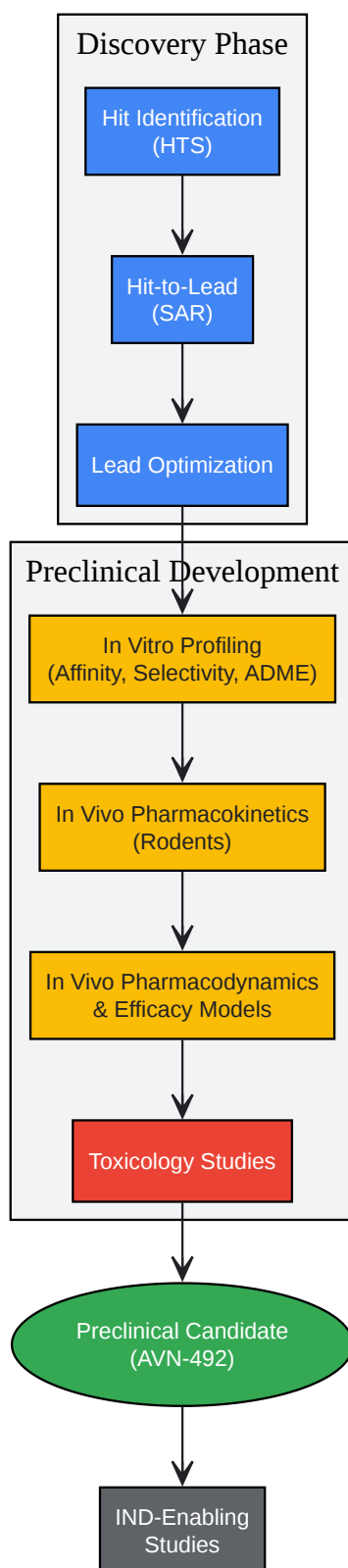
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Canonical 5-HT6 Receptor G_s Signaling Pathway

Beyond the canonical G_s /cAMP pathway, the 5-HT6 receptor is also known to engage in non-canonical signaling, including interactions with Fyn (a Src family tyrosine kinase), leading to the activation of the extracellular signal-regulated kinase (ERK) pathway. Furthermore, the 5-HT6 receptor has been shown to influence the mTOR and Cdk5 signaling pathways, which are critical for neuronal plasticity, learning, and memory. By blocking the 5-HT6 receptor, **AVN-492** is believed to modulate these signaling networks, thereby exerting its pro-cognitive effects.

Drug Discovery and Development Workflow

The preclinical development of a novel CNS drug candidate like **AVN-492** typically follows a structured workflow, from initial hit identification to preclinical candidate selection.



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Preclinical Development Workflow for **AVN-492**

Conclusion

AVN-492 is a highly promising 5-HT6 receptor antagonist with a compelling preclinical profile. Its picomolar potency, exceptional selectivity, and favorable ADME properties, including good oral bioavailability and brain penetration, make it a strong candidate for further clinical development for the treatment of cognitive impairments in various CNS disorders. The detailed technical information provided in this guide serves as a valuable resource for researchers and drug developers in the field.

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References

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